

handling Lavendustin A stock solution preparation and storage

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Compound Focus: Lavendustin A

CAS No.: 125697-92-9

Cat. No.: S532602

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Lavendustin A: Basic Properties & Handling

For a quick reference, here are the core technical details for **Lavendustin A**:

Property	Specification
Chemical Name	5-[[[(2,5-Dihydroxyphenyl)methyl][(2-hydroxyphenyl)methyl]amino]-2-hydroxybenzoic acid [1]
CAS Number	125697-92-9 [2] [1] [3]
Molecular Formula	C21H19NO6 [2] [1] [3]
Molecular Weight	381.38 g/mol [2] [1] [3]
Purity	≥98% [1]
Solubility	Soluble to 25 mM in DMSO and to 25 mM in ethanol [1]. A solution of 100 mg/mL (262.21 mM) in DMSO is achievable, though the DMSO must be dry as the compound is hygroscopic [2].

Property	Specification
Storage (Solid)	Desiccate at -20°C [1]. It is recommended to store under nitrogen [2].
Storage (Solution)	For DMSO stock solutions: -80°C for 6 months; -20°C for 1 month (stored under nitrogen) [2].

Stock Solution Preparation & Storage

Q1: How do I prepare a stable stock solution of Lavendustin A?

- **Recommended Solvent: Anhydrous DMSO** is the preferred solvent. It is crucial to use newly opened, dry DMSO because **Lavendustin A** is **hygroscopic** (absorbs moisture from the air), and water can affect its stability and concentration [2].
- **Concentration:** A common high-concentration stock is **10-25 mM** [2] [1].
- **Procedure for Accuracy:**
 - **Weigh the compound accurately.** If the reagent is not 100% pure, account for the stated purity in your concentration calculation [4].
 - **Transfer** the weighed solid to a **volumetric flask**, which provides higher accuracy than measuring cylinders or pipettes [4].
 - **Add the solvent** (DMSO) to the mark on the flask to achieve the exact final volume.
 - **Aliquot** the solution into smaller, single-use vials.
 - **Store** the aliquots under the recommended conditions (-80°C for long-term; -20°C for short-term) under an inert atmosphere like nitrogen to prevent degradation [2].

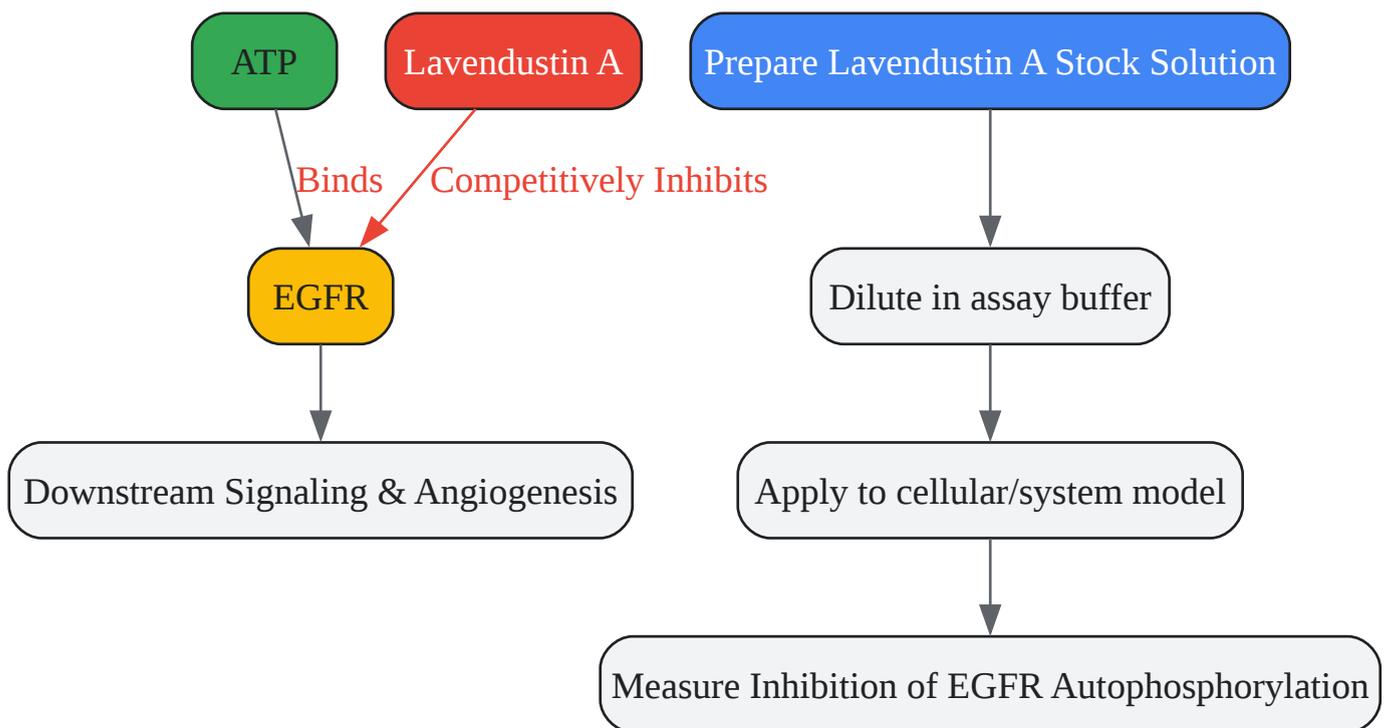
Q2: What are the best practices for storing Lavendustin A?

- **Solid Form:** Always **desiccate** the powder and store it at **-20°C** [1]. Storing under **nitrogen** is recommended to enhance stability [2].
- **Stock Solution:** For DMSO stock solutions, store at **-80°C for up to 6 months** or **-20°C for up to 1 month**. Using airtight vials and minimizing freeze-thaw cycles by creating single-use aliquots is critical for maintaining stability [2].
- **Lab Inventory Management:** Implement a **First-In, First-Out (FIFO)** policy and use a digital system to track expiration dates and storage locations, ensuring proper stock rotation and reducing waste [5].

Experimental Use & Troubleshooting

Q3: How is Lavendustin A used in experiments, and what is its mechanism of action? Lavendustin A is a potent, cell-permeable, and **ATP-competitive inhibitor** of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase, with an IC₅₀ of 11 nM [2] [1] [3]. It is highly selective, showing no significant inhibition of Protein Kinase A (PKA) or Protein Kinase C (PKC) at concentrations up to 100 μM [2] [1]. It also inhibits p60c-src tyrosine kinase with an IC₅₀ of 500 nM [1]. Its biological activities include suppression of VEGF-induced angiogenesis [2].

The following diagram illustrates its mechanism and a typical experimental workflow:



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Q4: What should I do if my Lavendustin A solution precipitates or seems inactive?

- **Precipitation:** This can occur if the stock solution is exposed to moisture or if a highly concentrated DMSO stock is added to an aqueous buffer. First, ensure the stock was prepared in pure, dry DMSO. When diluting for experiments, try adding the DMSO stock slowly to the vigorously stirring aqueous buffer to facilitate proper mixing.
- **Loss of Activity:** This is most often due to:
 - **Improper Storage:** Check that the solid and solutions have been stored correctly, desiccated, and under nitrogen if possible [2] [1].
 - **Repeated Freeze-Thaw Cycles:** Always use fresh aliquots to avoid this.

- **Using an Expired Solution:** Adhere to the recommended storage durations and label all vials with the preparation date [5].

Q5: Are there any safety or compatibility concerns?

- **Safety: Lavendustin A** is labeled "**For research use only**" and not for human consumption [2]. Refer to the Safety Data Sheet (SDS) for specific handling and disposal instructions.
- **In-Use Compatibility:** While specific data on administration devices is not available, general best practices for biologics suggest considering compatibility with filters, syringes, and IV tubing if used in animal studies. Proactive testing can generate "preemptive data" to address potential handling problems [6].

Key Takeaways for Your Support Center

- **Accuracy is Paramount:** Using volumetric flasks and accounting for reagent purity is fundamental for reproducible stock solutions [4].
- **Moisture is the Enemy:** The stability of **Lavendustin A** is highly dependent on protecting it from water. Use dry DMSO and store desiccated.
- **Aliquot and Record:** Creating single-use aliquots and maintaining meticulous records of preparation dates and concentrations will prevent most common issues [5].

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